

# An In-depth Technical Guide to Diphenylphosphine (CAS No. 829-85-6)

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## Compound of Interest

Compound Name: Propane-1,2,2,3-tetrol

Cat. No.: B15470988

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Disclaimer: The initial query for CAS number 42429-85-6 points to sparse and conflicting data, with some sources associating it with 1,2,2,3-Propanetetrol. However, a significant body of scientific literature is available for the structurally distinct compound Diphenylphosphine, which possesses the CAS number 829-85-6. This guide focuses on Diphenylphosphine, assuming it to be the compound of interest for researchers, scientists, and drug development professionals.

## Executive Summary

Diphenylphosphine ((C<sub>6</sub>H<sub>5</sub>)<sub>2</sub>PH) is a foundational organophosphorus compound with extensive applications in synthetic chemistry.[1][2] It is a colorless, air-sensitive, and pyrophoric liquid with a characteristically unpleasant odor.[1][2] Its principal utility lies in its role as a precursor for a wide variety of phosphine ligands, which are crucial components in homogeneous catalysis.[2][3] These ligands, when complexed with transition metals, enable a broad spectrum of chemical transformations with high selectivity and efficiency, including cross-coupling reactions, hydrogenations, and hydroformylations.[2][3][4] While its direct biological activity is not extensively documented, its derivatives are integral to the synthesis of complex molecules, including pharmaceutical intermediates.[5][6] This guide provides a comprehensive overview of the chemical and physical properties, structure, synthesis, and applications of Diphenylphosphine, with a focus on its role in catalysis and synthetic chemistry. Detailed experimental protocols for its synthesis and handling, along with safety precautions, are also presented.

## Chemical and Physical Properties

Diphenylphosphine is a well-characterized compound with established physical and chemical properties. These are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>11</sub> P	[1]
Molecular Weight	186.19 g/mol	[1]
Appearance	Colorless to slightly yellow liquid	[2]
Odor	Unpleasant, pungent	[2]
Density	1.07 g/cm <sup>3</sup>	[1]
Boiling Point	280 °C (536 °F; 553 K)	[1]
Solubility in Water	Insoluble	[1]
Basicity (pKa of conjugate acid)	0.03	[1]

## Structure and Reactivity

Diphenylphosphine's structure consists of a phosphorus atom bonded to two phenyl groups and one hydrogen atom. The lone pair of electrons on the phosphorus atom confers nucleophilic properties to the molecule, making it reactive towards various electrophiles.[6] It is readily oxidized in air, with an intermediate in this oxidation being diphenylphosphine oxide.[1]

## Synthesis and Handling

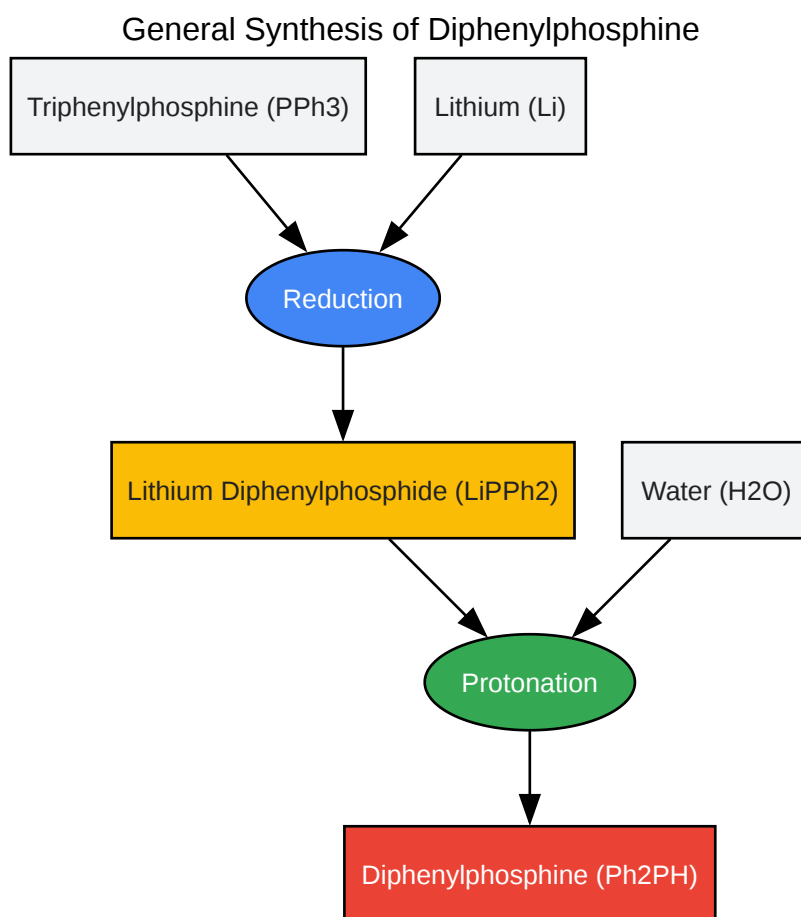
### Synthetic Protocols

A common laboratory-scale synthesis of Diphenylphosphine involves the reduction of triphenylphosphine with lithium to form lithium diphenylphosphide, which is subsequently protonated.[1][2]

Experimental Protocol: Synthesis from Triphenylphosphine[1][2]

- In a dry, inert atmosphere glovebox or using Schlenk line techniques, dissolve triphenylphosphine in a suitable anhydrous solvent such as tetrahydrofuran (THF).
- Add two equivalents of lithium metal to the solution with vigorous stirring. The reaction mixture will change color as the lithium diphenylphosphide and lithium phenyl are formed.
- After the reaction is complete (indicated by the consumption of lithium and a stable color change), carefully quench the reaction by the slow addition of deionized water.
- The lithium diphenylphosphide is protonated by water to yield Diphenylphosphine and lithium hydroxide.
- The product can be extracted with an organic solvent, dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), and purified by vacuum distillation.

A general workflow for the synthesis of Diphenylphosphine is depicted in the following diagram:



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### *General Synthesis of Diphenylphosphine*

## Handling and Safety

Diphenylphosphine is a pyrophoric liquid that can ignite spontaneously upon contact with air.[7] It is also sensitive to light and moisture.[2] Therefore, it must be handled under an inert atmosphere (e.g., nitrogen or argon) at all times.[8] It is corrosive and can cause severe skin and eye irritation.[7]

#### Safety Precautions:

- Always handle in a well-ventilated fume hood or glovebox.
- Wear appropriate personal protective equipment (PPE), including flame-retardant lab coat, chemical-resistant gloves (neoprene or nitrile rubber), and chemical safety goggles.[7]
- Keep away from heat, sparks, and open flames.[7]
- Store in a tightly sealed container under an inert atmosphere in a cool, dry place.[8]

## Applications in Catalysis and Drug Development

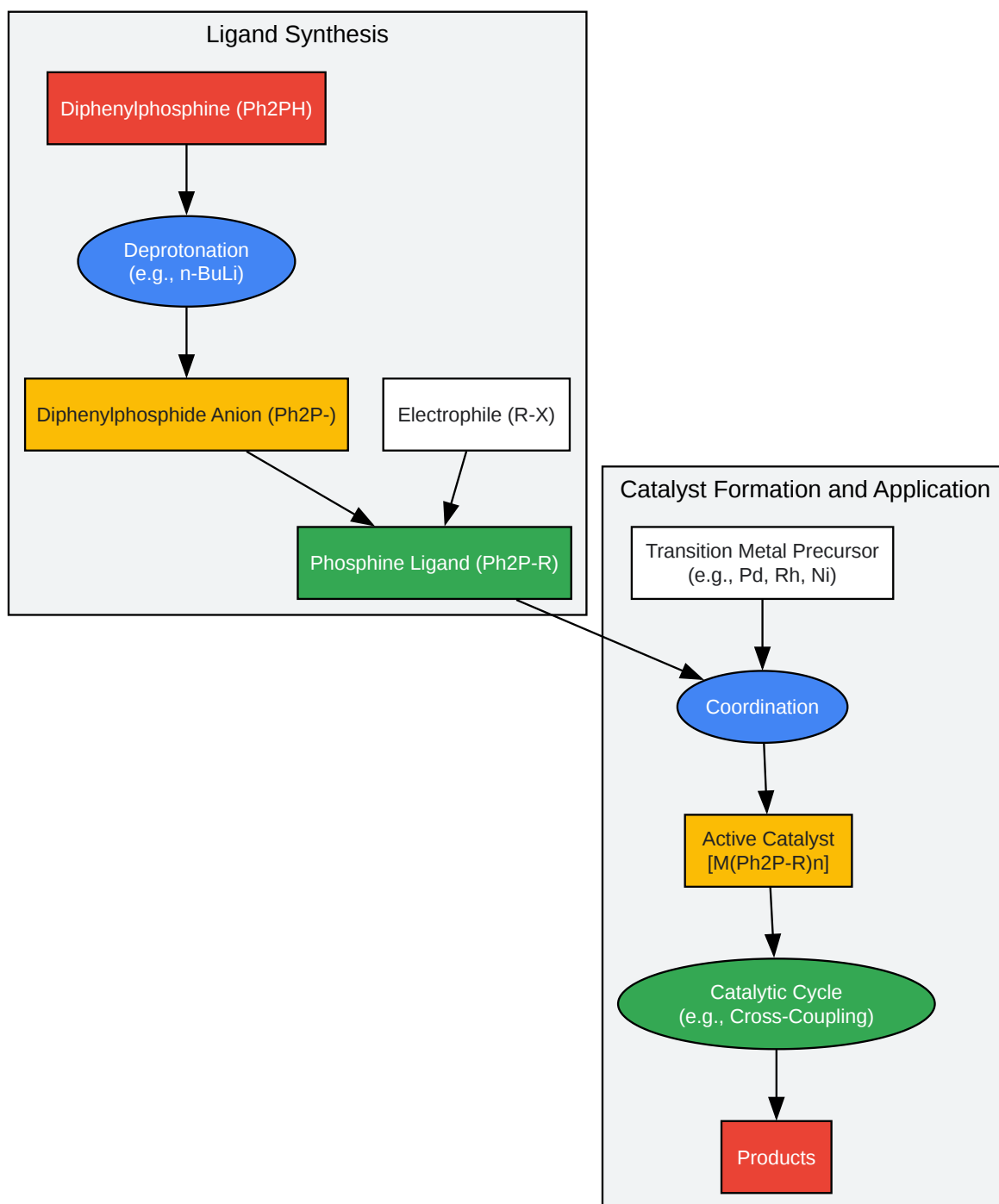
The primary application of Diphenylphosphine is as a precursor in the synthesis of phosphine ligands for transition metal catalysis.[2][3] These ligands play a crucial role in tuning the steric and electronic properties of the metal center, thereby influencing the activity, selectivity, and stability of the catalyst.[3][4]

## Ligand Synthesis

Diphenylphosphine can be deprotonated with a strong base, such as n-butyllithium, to form a diphenylphosphide anion, which is a potent nucleophile.[1] This anion can then be reacted with various electrophiles to generate a wide range of functionalized phosphine ligands.[1] For instance, reaction with dihaloalkanes yields bidentate phosphine ligands like 1,2-bis(diphenylphosphino)ethane (dppe).[1]

The following diagram illustrates the role of Diphenylphosphine in the synthesis of phosphine ligands and their subsequent use in catalysis.

## Role of Diphenylphosphine in Catalysis

[Click to download full resolution via product page](#)*Role of Diphenylphosphine in Catalysis*

## Role in Drug Development

While Diphenylphosphine itself is not typically considered a therapeutic agent, the catalytic systems derived from it are instrumental in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).[5][6] The ability to form carbon-carbon and carbon-heteroatom bonds with high precision is essential in modern drug discovery and development.[4] For example, palladium-catalyzed cross-coupling reactions, which often employ phosphine ligands derived from Diphenylphosphine, are widely used in the pharmaceutical industry.[4]

## Biological Activity and Signaling Pathways

There is a lack of substantial scientific literature detailing the specific biological activities, mechanisms of action, or direct involvement in cellular signaling pathways for Diphenylphosphine. Its high reactivity and pyrophoric nature make it an unlikely candidate for direct biological applications. The primary relevance of Diphenylphosphine to the field of drug development is its enabling role in the synthesis of complex organic molecules through catalysis.[5][6]

## Conclusion

Diphenylphosphine is a cornerstone reagent in synthetic chemistry, prized for its utility as a precursor to a vast library of phosphine ligands. These ligands are indispensable in homogeneous catalysis, enabling a wide array of chemical transformations that are critical in academic research and industrial processes, including pharmaceutical manufacturing. While its direct biological interactions are not a focal point of current research, its indirect contribution to drug development through catalysis is profound. A thorough understanding of its properties and strict adherence to safety protocols are paramount for its effective and safe utilization.

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## References

- 1. Diphenylphosphine - Wikipedia [en.wikipedia.org]
- 2. Diphenylphosphine | 829-85-6 [chemicalbook.com]
- 3. nbinno.com [nbinno.com]
- 4. nbinno.com [nbinno.com]
- 5. nbinno.com [nbinno.com]
- 6. jnsparrowchemical.com [jnsparrowchemical.com]
- 7. gelest.com [gelest.com]
- 8. research.uga.edu [research.uga.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to Diphenylphosphine (CAS No. 829-85-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15470988#cas-number-42429-85-6-properties-and-structure]

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